

# Effects of Sterilization on the Mechanical Properties of Medical-Grade Thermoplastic Polyurethanes

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## Compound of Interest

Compound Name: *Texin 192A*

Cat. No.: *B15400975*

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Disclaimer: Specific data for "**Texin 192A**" was not found in the available resources. This guide synthesizes information on the effects of sterilization on other medical-grade thermoplastic polyurethanes (TPUs), including Texin® 983A and 985A, to provide a comprehensive overview for researchers, scientists, and drug development professionals. The principles and data presented are intended to be representative of how a medical-grade TPU might respond to various sterilization methods.

Thermoplastic polyurethanes (TPUs) are widely used in the medical device industry due to their excellent mechanical properties, including high abrasion resistance, toughness, and flexibility. [1][2] However, the sterilization process, a critical step for ensuring the safety of medical devices, can significantly impact these properties.[3] The choice of sterilization method must be carefully considered to maintain the integrity and performance of the TPU-based device.[4]

This technical guide provides an in-depth analysis of the effects of common sterilization methods on the mechanical properties of medical-grade TPUs.

## Overview of Sterilization Methods for TPUs

The selection of an appropriate sterilization method for TPUs is crucial, as improper selection can lead to degradation of mechanical properties, discoloration, and the generation of toxic byproducts.[4] The most common sterilization methods for medical plastics include Ethylene

Oxide (EtO), gamma irradiation, electron beam (e-beam) irradiation, and steam sterilization (autoclaving).[3]

- **Ethylene Oxide (EtO) Sterilization:** This low-temperature gas sterilization method is highly effective and generally considered the workhorse for sterilizing TPU-based medical devices. [3][4] It effectively kills microbes while preserving the mechanical integrity and appearance of the TPU.[4] However, it requires a lengthy aeration period to remove residual toxic gas.[3][5]
- **Gamma Irradiation:** This method uses high-energy photons from a cobalt-60 source to sterilize devices.[3] It offers deep penetration, making it suitable for bulk processing of pre-packaged devices.[3] However, gamma radiation can cause chain scission or crosslinking in polymers, potentially affecting their mechanical strength, clarity, and color.[3][6]
- **Electron Beam (E-beam) Irradiation:** Similar to gamma radiation, e-beam sterilization uses accelerated electrons.[3] It is a faster process with less material degradation for many materials compared to gamma irradiation due to shorter exposure times.[7][8] However, its penetration depth is more limited.[3]
- **Steam Sterilization (Autoclave):** Autoclaving utilizes high-pressure, high-temperature steam. [3] This method is generally not recommended for most standard TPUs.[4][9] The combination of heat and moisture can cause hydrolytic degradation of the polymer chains, leading to brittleness and the potential formation of harmful byproducts.[4] However, some specific heat-resistant grades of TPUs may tolerate autoclaving.[10]

## Impact on Mechanical Properties

The interaction between the sterilization method and the TPU can lead to various changes in its mechanical properties. These changes are often dependent on the specific TPU formulation, the sterilization parameters (e.g., radiation dose, temperature, time), and the presence of any additives.[4]

Table 1: Summary of Sterilization Effects on TPU Mechanical Properties

Sterilization Method	Potential Effects on Mechanical Properties	General Recommendations for TPUs
Ethylene Oxide (EtO)	Minimal impact on mechanical integrity.[4] May cause a slight increase in tensile strength in some polyurethane blends.[11]	Highly Recommended.[4]
Gamma Irradiation	Can cause chain scission (reducing tensile strength and elongation) or crosslinking (increasing tensile strength, reducing elongation).[6] May lead to discoloration and embrittlement.[3][12] The effects are dose-dependent.[13]	Use with Caution. Material compatibility testing is essential.[3]
E-beam Irradiation	Generally has less effect on physical and optical properties compared to gamma radiation due to shorter exposure times.[8] Can still cause changes in molecular weight and crystallinity.[13] Effects are dose-dependent.[13]	Recommended Alternative to Gamma. Material compatibility testing is crucial.[7]
Steam (Autoclave)	Can cause significant degradation of mechanical properties (e.g., brittleness) due to hydrolytic degradation.[4] Not suitable for most standard TPUs.[9]	Generally Not Recommended.[4][9] Only suitable for specific heat-resistant grades.[10]

## Experimental Protocols

To evaluate the effects of sterilization on the mechanical properties of a TPU like Texin®, a series of well-defined experiments are required. The following outlines typical protocols.

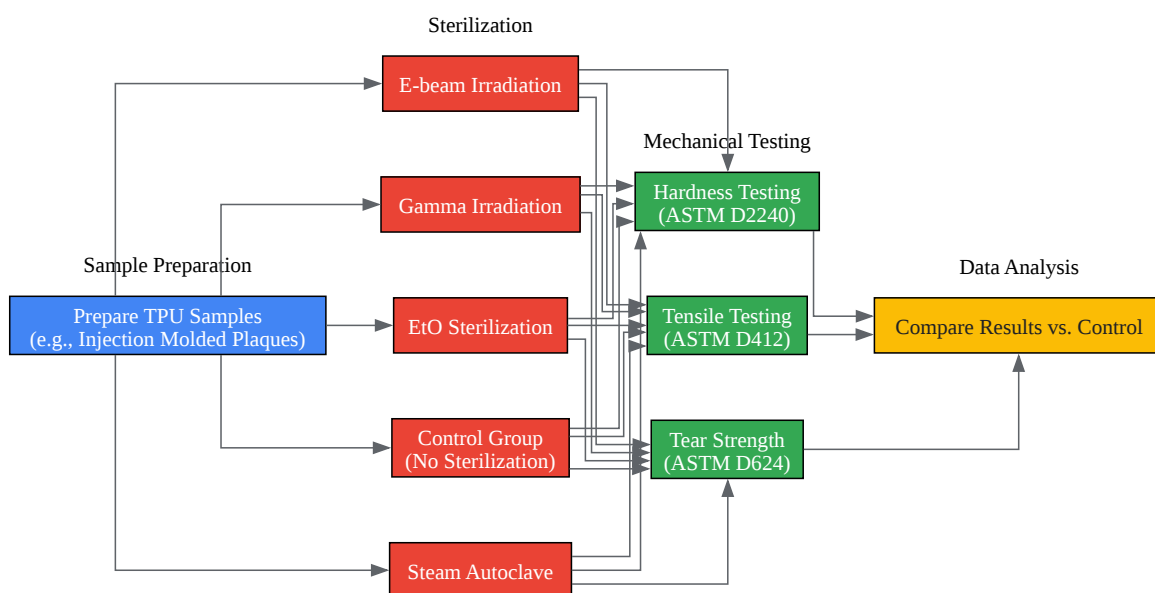
- Ethylene Oxide (EtO) Sterilization (based on ISO 11135):
  - Preconditioning: Samples are placed in a controlled environment to achieve a specific temperature and humidity.
  - Sterilization Cycle: Samples are exposed to EtO gas at a specified concentration (e.g., 500 mg/liter), temperature (e.g., 55 to 60°C), and relative humidity for a defined period (e.g., two hours).[5]
  - Aeration: Following exposure, samples undergo a lengthy aeration process to remove residual EtO and its byproducts to safe levels as defined by standards like ISO 10993-7.[3] [5]
- Gamma Irradiation (based on ISO 11137):
  - Dosimetry: The radiation dose is carefully measured and controlled. A typical sterilization dose for medical devices is 25 kGy.[12]
  - Irradiation: Packaged samples are exposed to a cobalt-60 gamma radiation source until the target dose is achieved. The dose rate is a critical parameter.
- E-beam Irradiation (based on ISO 11137):
  - Dosimetry: The electron beam energy and current are set to deliver the specified dose.
  - Irradiation: Packaged samples are passed through a curtain of high-energy electrons on a conveyor system.[7] The process is very rapid, often lasting only a few seconds.[8]
- Steam Sterilization (Autoclave) (based on ISO 17665):
  - Cycle Selection: A suitable cycle is chosen based on the material's heat resistance. Common cycles are 121°C for at least 30 minutes or 132°C for at least 4 minutes for wrapped items.[14]
  - Sterilization: Samples are placed in an autoclave, and saturated steam is introduced at the set temperature and pressure for the specified duration.[14]
  - Drying: A post-sterilization vacuum phase is typically used to dry the samples.[15]

Following sterilization and any necessary post-sterilization conditioning (e.g., aeration, allowing time for post-irradiation effects to stabilize), the mechanical properties of the TPU samples are tested and compared to unsterilized control samples.

- Tensile Testing (based on ASTM D412 or ISO 527):
  - Sample Preparation: Dog-bone shaped specimens are die-cut from sterilized and control TPU plaques.
  - Testing: A universal testing machine is used to pull the specimens at a constant rate of speed until they break.
  - Data Collection: The tensile strength (the maximum stress the material can withstand), elongation at break (how much the material stretches before breaking), and modulus of elasticity (stiffness) are recorded.
- Hardness Testing (based on ASTM D2240 or ISO 7619-1):
  - Sample Preparation: Flat, smooth samples of a specified thickness are used.
  - Testing: A durometer (typically Shore A or Shore D for TPUs) is pressed against the sample surface.
  - Data Collection: The hardness value is read from the durometer scale. Multiple readings are taken and averaged.
- Tear Strength Testing (based on ASTM D624):
  - Sample Preparation: Specific shaped specimens (e.g., trouser, angle, or crescent) are used.
  - Testing: The specimen is pulled apart in a universal testing machine in a manner that propagates a tear.
  - Data Collection: The force required to propagate the tear is measured.

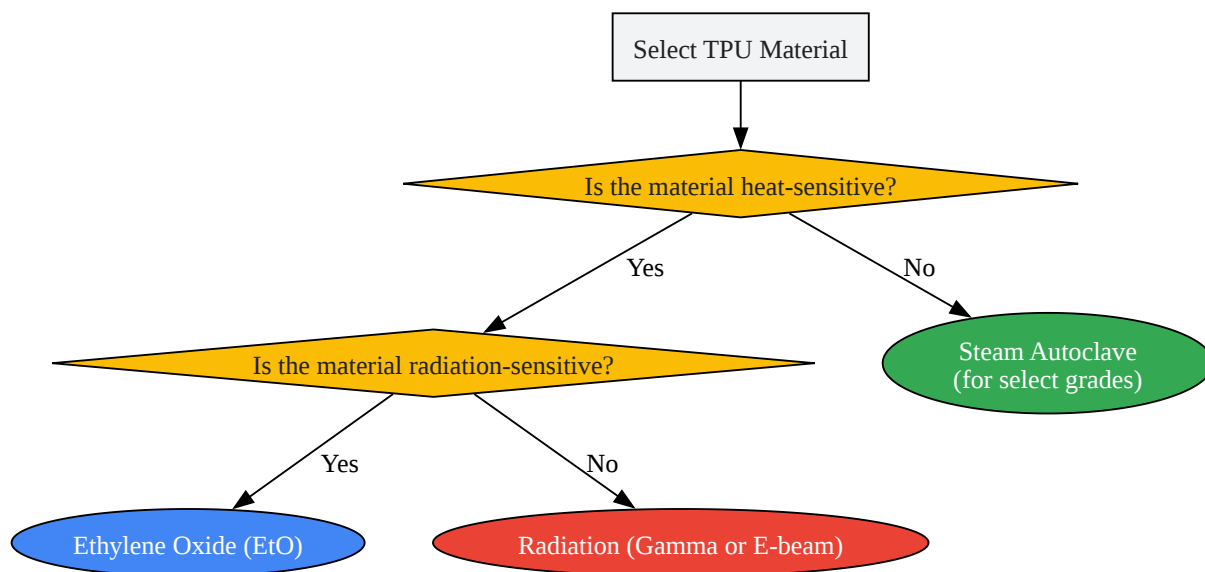
## Visualizations

The following diagrams illustrate the general workflow for evaluating the effects of sterilization on TPU mechanical properties.



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Caption: Experimental workflow for sterilization effects testing.



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